

addressing compatibility issues of dioctyl sulfide with PVC plasticizers

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Compound of Interest

Compound Name: Dioctyl sulfide

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Technical Support Center: Dioctyl Sulfide in PVC Formulations

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **dioctyl sulfide** as a potential plasticizer in Polyvinyl Chloride (PVC) formulations.

Frequently Asked Questions (FAQs)

Q1: What is **dioctyl sulfide** and why might it be considered as a plasticizer for PVC?

A: **Dioctyl sulfide** (DOS) is an organosulfur compound with the formula $S(C_8H_{17})_2$. Its material safety data sheet (MSDS) lists "plasticizer" as a potential application, suggesting it may be explored as an alternative to traditional plasticizers like phthalates.^[1] Its long alkyl chains could theoretically provide the necessary separation between PVC polymer chains to induce flexibility.

Q2: What are the potential initial signs of incompatibility between **dioctyl sulfide** and a PVC formulation?

A: Initial signs of incompatibility can manifest as poor processing, surface defects, or undesirable physical properties in the final product. These may include:

- Surface tackiness or stickiness: This can be an early indicator of plasticizer exudation.

- Discoloration: The presence of sulfur compounds can sometimes lead to staining or discoloration of the PVC matrix, especially when exposed to heat or UV light.[\[2\]](#)
- Unpleasant odor: Some sulfide compounds are known for their strong odors, which may become more pronounced during processing at elevated temperatures.[\[3\]](#)
- Inconsistent material properties: Variations in flexibility, hardness, or surface finish across a sample can indicate poor dispersion and compatibility of the plasticizer.

Q3: How do sulfur-containing compounds generally interact with PVC?

A: The interaction is complex. While some sulfur compounds can cause staining and degradation of PVC, others, when incorporated into the polymer structure, can alter its properties.[\[2\]](#) For instance, surface modification of PVC with sulfide ions has been shown to reduce plasticizer migration and can result in a material with good blood compatibility, although it may cause a slight yellowing and a decrease in tensile strength and elongation at break.[\[1\]](#) It's also important to note that the oxidation state of sulfur matters; sulfone derivatives of fatty acids have shown good thermal stability and plasticizing properties, whereas their sulfide and sulfoxide precursors were found to be unstable and odorous.[\[3\]](#)

Q4: What are the standard tests to evaluate the compatibility and performance of a new plasticizer like **dioctyl sulfide** in PVC?

A: Several ASTM standard test methods are crucial for evaluating a new plasticizer:

- ASTM D3291: This practice assesses compatibility under compression by observing the amount of plasticizer that "spews" or exudes from a bent sample over time.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- ASTM D1239: This test method measures the weight loss of a plastic film after immersion in various liquids to determine its resistance to extraction.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- ASTM D2284: This method evaluates plasticizer efficiency by measuring the tensile properties of PVC compositions with varying plasticizer concentrations.
- Dynamic Mechanical Analysis (DMA): DMA is used to determine the glass transition temperature (T_g) of the plasticized PVC. A lower T_g compared to unplasticized PVC indicates a successful plasticizing effect.[\[11\]](#)

Troubleshooting Guide

This guide addresses specific issues that may arise during experiments with **dioctyl sulfide** in PVC formulations.

Issue 1: The processed PVC material is exhibiting surface tackiness and a slight oily feel.

- Possible Cause: This is a classic sign of plasticizer exudation or "spew," indicating poor compatibility between the **dioctyl sulfide** and the PVC matrix. Under compressive stress, incompatible plasticizers can migrate to the surface.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Troubleshooting Steps:
 - Quantify the Exudation: Perform the ASTM D3291 "loop test" to qualitatively assess the degree of exudation under compression.
 - Verify Plasticizer Loading: Ensure the concentration of **dioctyl sulfide** is not excessive. High concentrations of a moderately compatible plasticizer can lead to exudation.
 - Consider a Co-plasticizer: Blending **dioctyl sulfide** with a known compatible primary plasticizer (e.g., DINP, DOTP) may improve its retention within the PVC matrix.
 - Evaluate Formulation Components: Other additives in the formulation could be contributing to the incompatibility. Review the complete formulation.

Issue 2: The PVC compound has an unpleasant odor, especially after processing.

- Possible Cause: Sulfide compounds are often volatile and can have strong odors. Thermal processing can exacerbate this issue. A study on sulfur-containing fatty acid-based plasticizers found that sulfide derivatives were unsuitable due to their unpleasant odor and limited thermal stability.[\[3\]](#)
- Troubleshooting Steps:

- Assess Thermal Stability: Use thermogravimetric analysis (TGA) to determine the decomposition temperature of **dioctyl sulfide** and the plasticized PVC. The odor may be a result of thermal degradation.
- Modify the Sulfur Group: If possible, consider oxidizing the sulfide to a sulfone. Sulfone derivatives have been shown to be odorless and more thermally stable.[\[3\]](#)
- Processing Temperature Optimization: Lower the processing temperature to the minimum required for proper fusion to reduce thermal degradation and volatilization of the plasticizer.
- Improve Ventilation: Ensure adequate ventilation during processing to manage any off-gassing.

Issue 3: The mechanical properties of the plasticized PVC are poor (e.g., low tensile strength, low elongation at break).

- Possible Cause: The plasticizer may not be effectively interrupting the polymer chain interactions, or it may be degrading during processing. Surface modification of PVC with sulfide ions has been observed to decrease both ultimate stress and strain at break values.[\[1\]](#)
- Troubleshooting Steps:
 - Perform a Comparative Analysis: Test the mechanical properties (tensile strength, elongation at break, and Shore hardness) and compare them to a control sample plasticized with a standard plasticizer like DINP at the same concentration (phr - parts per hundred resin).
 - Use DMA to Assess Plasticizing Effect: A Dynamic Mechanical Analysis (DMA) can determine the glass transition temperature (T_g). A significant lowering of the T_g indicates that the plasticizer is effective in increasing the free volume between polymer chains.[\[11\]](#) If the T_g is not sufficiently lowered, the plasticizing effect is weak.

- Optimize Plasticizer Concentration: The concentration of the plasticizer is critical. Create a series of samples with varying concentrations of **dioctyl sulfide** to find the optimal loading for the desired mechanical properties.

Issue 4: The plasticizer is leaching out of the PVC when in contact with solvents or oils.

- Possible Cause: The plasticizer has low permanence due to its chemical structure and its interaction with the PVC matrix.
- Troubleshooting Steps:
 - Quantify Migration: Use ASTM D1239 to measure the weight loss of the PVC film when immersed in relevant liquids (e.g., hexane, ethanol, oils).^{[7][8]}
 - Analyze Leachate with GC-MS: For a more detailed analysis, use Gas Chromatography-Mass Spectrometry (GC-MS) to identify and quantify the amount of **dioctyl sulfide** that has leached into the solvent.^{[12][13][14]}
 - Consider a Higher Molecular Weight Alternative: Generally, plasticizers with higher molecular weights have lower migration rates. If **dioctyl sulfide** proves to have high leachability, consider synthesizing or sourcing a higher molecular weight analog.

Data Presentation

Due to the lack of specific experimental data for **dioctyl sulfide** as a PVC plasticizer, the following tables present representative data for a novel sulfur-containing plasticizer (a sulfone derivative of a fatty acid methyl ester, here denoted as "SFAP") compared to a standard commercial plasticizer, Diisononyl phthalate (DINP). This data is intended to provide a benchmark for what researchers might expect when evaluating a new plasticizer.

Table 1: Mechanical Properties of PVC Formulations (at 60 phr plasticizer)

Property	PVC with DINP	PVC with SFAP (Sulfone)	Test Method
Tensile Strength (MPa)	16.5	17.0	ASTM D638
Elongation at Break (%)	360	350	ASTM D638
Hardness (Shore A)	82	85	ASTM D2240

Data adapted from a study on sulfur-containing fatty acid-based plasticizers.[3]

Table 2: Thermal and Migration Properties of PVC Formulations

Property	PVC with DINP	PVC with SFAP (Sulfone)	Test Method
Glass Transition Temp. (Tg) (°C)	-35	-32	DMA
5% Weight Loss Temp. (°C)	245	255	TGA
Migration into Hexane (wt% loss)	15.2	14.5	ASTM D1239

Data adapted from a study on sulfur-containing fatty acid-based plasticizers.[3]

Experimental Protocols

Protocol 1: Evaluation of Plasticizer Exudation under Compression (ASTM D3291)

- Specimen Preparation: Prepare a PVC sheet of 25.4 mm by 25.4 mm.
- Conditioning: Condition the specimen at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours.

- Procedure:
 - Bend the specimen into a 180° loop.
 - Secure the bent specimen in a holding jig.
 - Place the jig in a controlled environment (e.g., 23°C and 50% RH or elevated temperature like 70°C).
- Evaluation: At specified time intervals (e.g., 1, 3, 7, 14, and 28 days), visually inspect the inside of the loop for signs of an oily exudate. Rate the degree of exudation (e.g., none, slight, moderate, heavy).

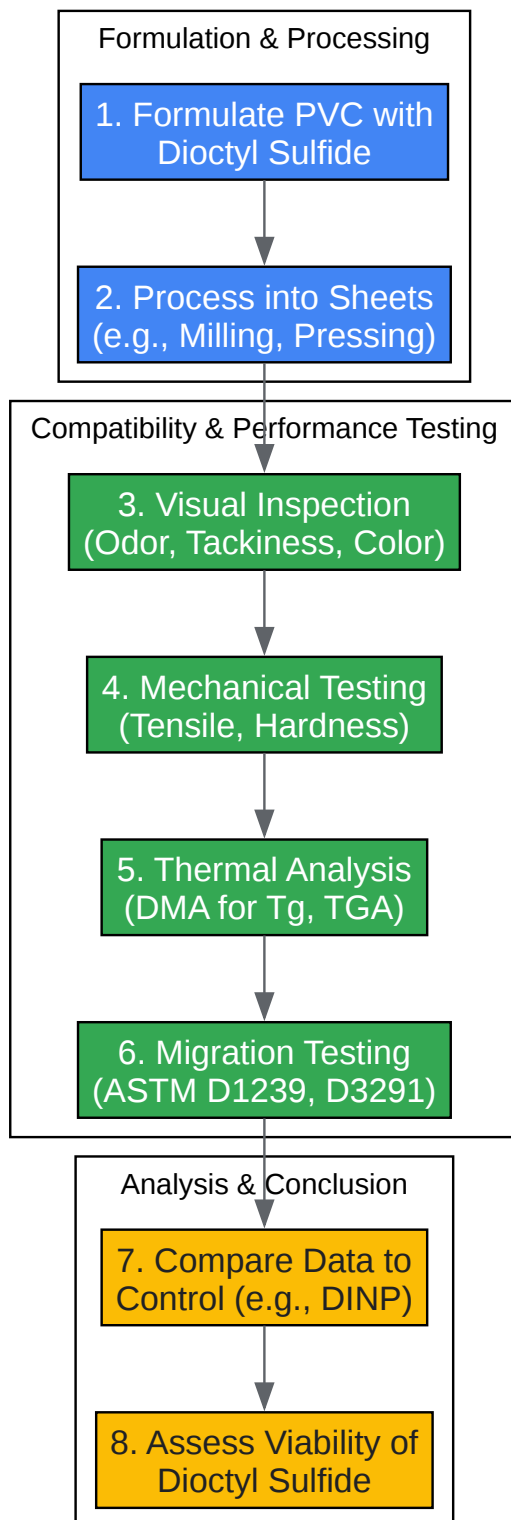
Protocol 2: Measurement of Plasticizer Migration into a Liquid (ASTM D1239 & GC-MS Analysis)

- Specimen Preparation: Cut a 50 mm x 50 mm square from the plasticized PVC film.
- Initial Measurement: Accurately weigh the specimen to the nearest 0.1 mg.
- Immersion:
 - Place the specimen in a glass container with a sufficient volume of the test liquid (e.g., n-hexane) to ensure complete immersion.
 - Seal the container and store it at a specified temperature (e.g., 23°C) for a defined period (e.g., 24 hours).
- Final Measurement (Gravimetric):
 - Remove the specimen, gently wipe it dry with a lint-free cloth, and allow any residual surface solvent to evaporate.
 - Reweigh the specimen. The percentage weight loss represents the amount of extracted components.
- GC-MS Analysis of Leachate:

- Take a precise aliquot of the test liquid after the immersion period.
- Add a known concentration of an internal standard.
- Inject the sample into a GC-MS system.
- Develop a method to separate and identify **dioctyl sulfide** from other potential leachates.
- Quantify the concentration of **dioctyl sulfide** against a calibration curve prepared with pure standards.

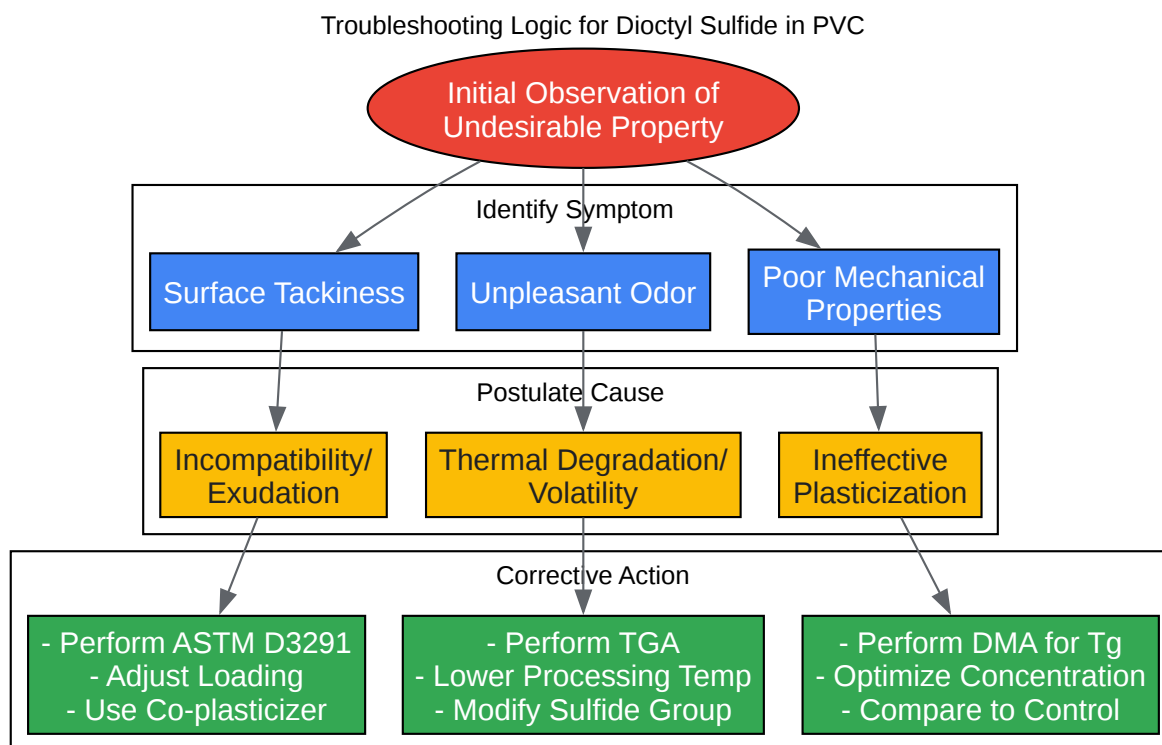
Visualizations

Experimental Workflow for Evaluating a Novel Plasticizer



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Caption: Workflow for evaluating **dioctyl sulfide** as a PVC plasticizer.



Caption: Troubleshooting flowchart for common issues with **dioctyl sulfide**.

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References

- 1. Properties and performance of sulfide-substituted plasticized poly(vinyl chloride) as a biomaterial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

- 3. Sulfur-containing fatty acid-based plasticizers via thiol–ene addition and oxidation: synthesis and evaluation in PVC formulations - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 4. store.astm.org [store.astm.org]
- 5. standards.iteh.ai [standards.iteh.ai]
- 6. store.astm.org [store.astm.org]
- 7. infinitalab.com [infinitalab.com]
- 8. d-nb.info [d-nb.info]
- 9. store.astm.org [store.astm.org]
- 10. store.astm.org [store.astm.org]
- 11. tainstruments.com [tainstruments.com]
- 12. umc.edu.dz [umc.edu.dz]
- 13. Migration of plasticizers from poly(vinyl chloride) and multilayer infusion bags using selective extraction and GC-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Analysis of PVC plasticizers in medical devices and infused solutions by GC-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
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